

Application Notes and Protocols for Antofloxacin Administration in Preclinical Research

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Compound of Interest

Compound Name: Antofloxacin

Cat. No.: B1263544

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These application notes provide a comprehensive overview of the administration routes for the fluoroquinolone antibiotic, **Antofloxacin**, in preclinical research settings. Detailed protocols for common administration methods are provided to ensure reproducibility and accuracy in experimental design.

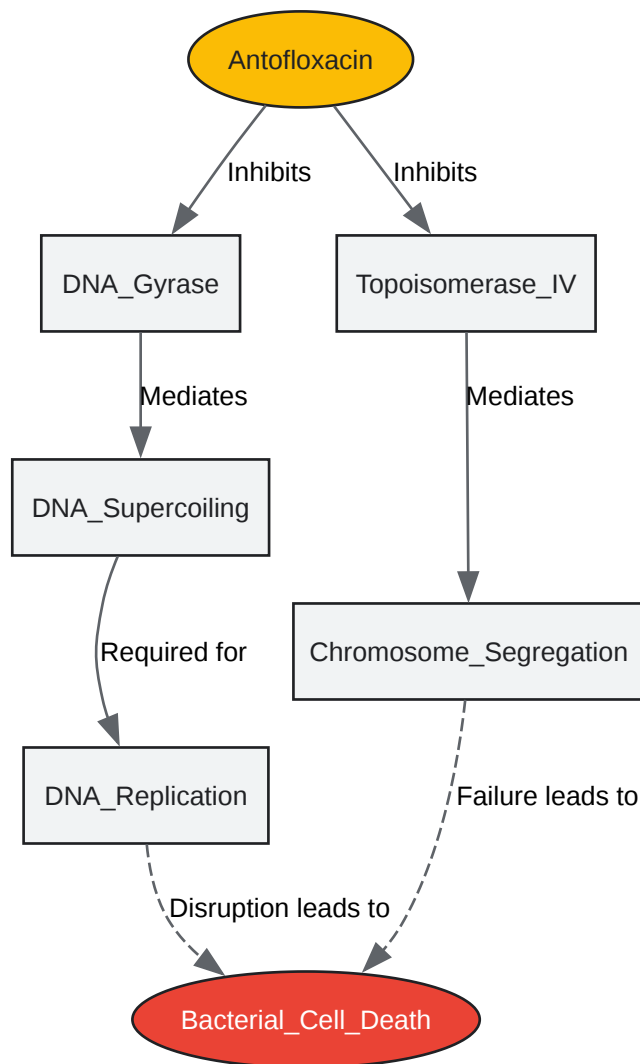
Introduction

Antofloxacin is a broad-spectrum fluoroquinolone antibiotic with demonstrated efficacy against a variety of Gram-positive and Gram-negative bacteria.[1] Its mechanism of action involves the inhibition of bacterial DNA gyrase and topoisomerase IV, enzymes essential for DNA replication, transcription, and repair.[2][3] Preclinical evaluation of **Antofloxacin's** pharmacokinetic (PK) and pharmacodynamic (PD) properties is crucial for determining optimal dosing regimens and predicting clinical efficacy. The choice of administration route significantly impacts the drug's absorption, distribution, metabolism, and excretion (ADME) profile. This document outlines the methodologies for oral, subcutaneous, intravenous, and intramuscular administration of **Antofloxacin** in common preclinical animal models.

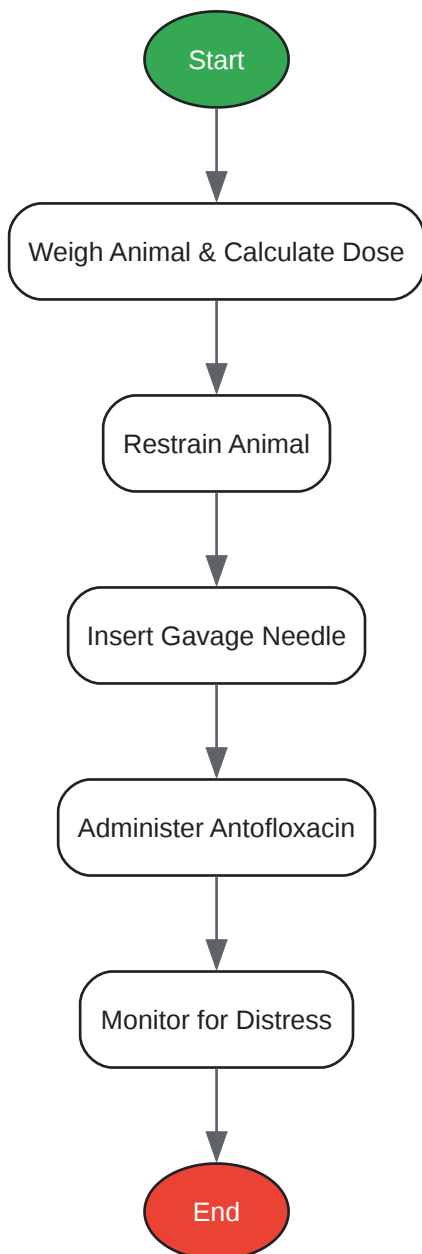
Mechanism of Action: Inhibition of Bacterial DNA Replication

Antofloxacin, like other fluoroquinolones, exerts its bactericidal effects by targeting essential bacterial enzymes, DNA gyrase and topoisomerase IV. This dual-targeting mechanism disrupts DNA synthesis and repair processes, ultimately leading to bacterial cell death.

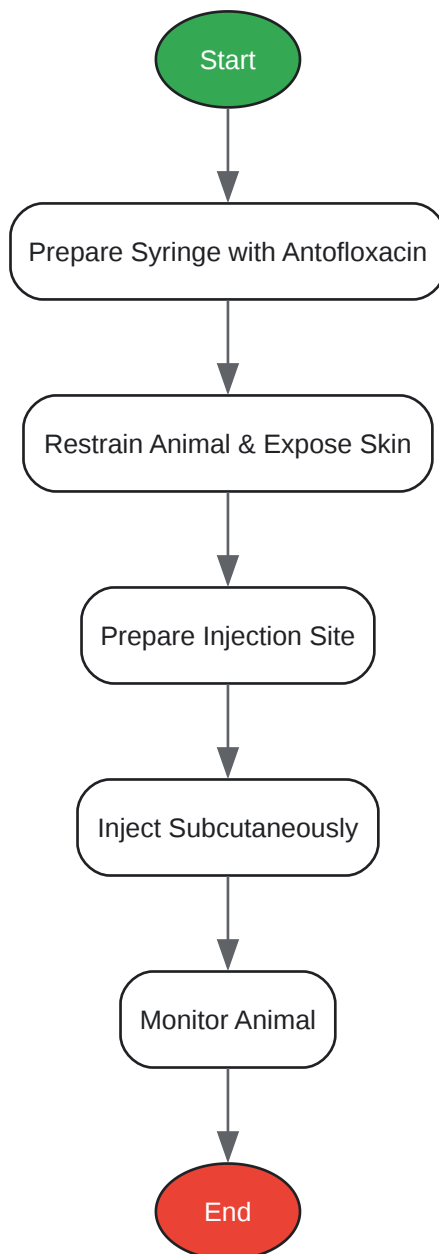
Mechanism of Action of Antofloxacin



Oral Gavage Workflow



Subcutaneous Injection Workflow



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- 3. Pharmacokinetics of ibafloxacin following intravenous and oral administration to healthy Beagle dogs - PubMed [pubmed.ncbi.nlm.nih.gov]
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